

Physical properties of cis-hydrindane (boiling point, density)

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Compound of Interest

Compound Name: *cis-Hydrindane*

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Physical Properties of cis-Hydrindane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **cis-hydrindane**, a saturated bicyclic hydrocarbon. Its rigid, fused-ring structure makes it a significant scaffold in medicinal chemistry and a reference compound in stereochemical studies. Understanding its physical characteristics is crucial for its application in synthesis, purification, and as a solvent. This document compiles available data on its boiling point and density, outlines standard experimental procedures for their determination, and presents a logical workflow for these measurements.

Core Physical Properties

The physical properties of **cis-hydrindane** are well-documented across various chemical data repositories. The data presented below represents commonly cited values.

Data Presentation

Physical Property	Value	Units	Notes
Boiling Point	161[1]	°C	At 760 mmHg
	166[2]	°C	
Density	0.882[1]	g/cm ³	
	0.88	g/mL	

Note: Variations in reported values can arise from differences in experimental conditions and sample purity.

The National Institute of Standards and Technology (NIST) provides critically evaluated thermophysical property data for cis-bicyclo[4.3.0]nonane (a synonym for **cis-hydrindane**), which includes 35 experimental data points for liquid density over a temperature range of 236.44 K to 662 K.[3] This extensive dataset is invaluable for applications requiring precise density information at various temperatures.

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **cis-hydrindane** cited above are not readily available in the reviewed literature, this section details standardized methodologies for accurately measuring the boiling point and density of liquid organic compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For accurate determination, especially with small sample volumes, the micro-boiling point method is commonly employed.

Micro-Boiling Point Determination using a Capillary Tube:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid sample, in this case, **cis-hydrindane**, is placed into a small-diameter test tube.

- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube. The test tube is then securely attached to a thermometer.
- **Heating:** The entire assembly is heated in a controlled manner, typically using a heating block or an oil bath, to ensure uniform temperature distribution.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. This indicates that the vapor pressure of the liquid is overcoming the external pressure.
- **Measurement:** The heat source is then removed, and the liquid is allowed to cool slowly. The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube. This point signifies that the vapor pressure of the liquid is equal to the atmospheric pressure.

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume. The pycnometer method is a highly accurate technique for determining the density of liquids.

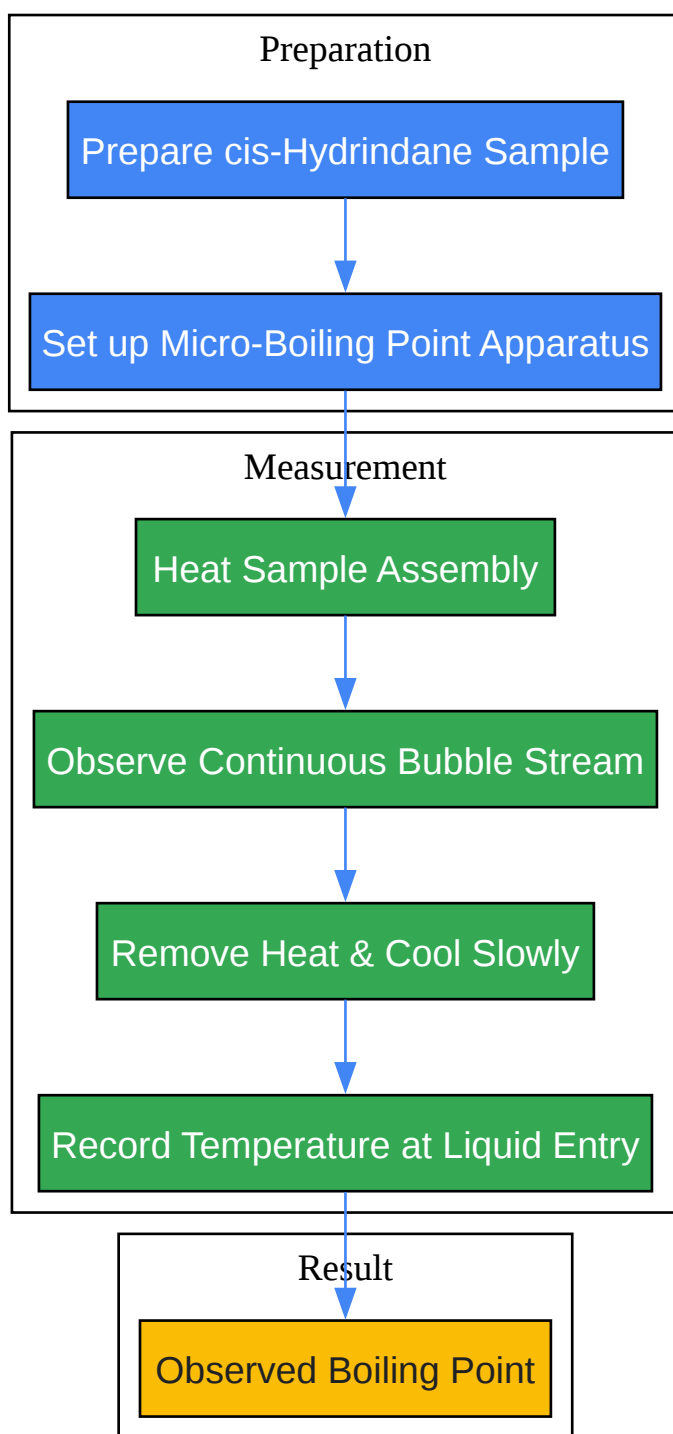
Density Determination using a Pycnometer:

- **Pycnometer Preparation:** A pycnometer, which is a flask with a precisely known volume, is thoroughly cleaned and dried.
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately measured using an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with the liquid sample (**cis-hydrindane**), ensuring no air bubbles are trapped. The excess liquid is carefully removed, and the exterior is wiped clean and dry. The mass of the filled pycnometer is then measured.
- **Mass of Pycnometer with Reference Liquid:** The pycnometer is emptied, cleaned, and dried. It is then filled with a reference liquid of known density, typically distilled water, and its mass is measured at a recorded temperature.

- Calculation:
 - The mass of the **cis-hydrindane** sample is determined by subtracting the mass of the empty pycnometer from the mass of the pycnometer filled with the sample.
 - The volume of the pycnometer is calculated using the mass of the reference liquid and its known density at the recorded temperature.
 - The density of **cis-hydrindane** is then calculated by dividing the mass of the sample by the determined volume of the pycnometer.

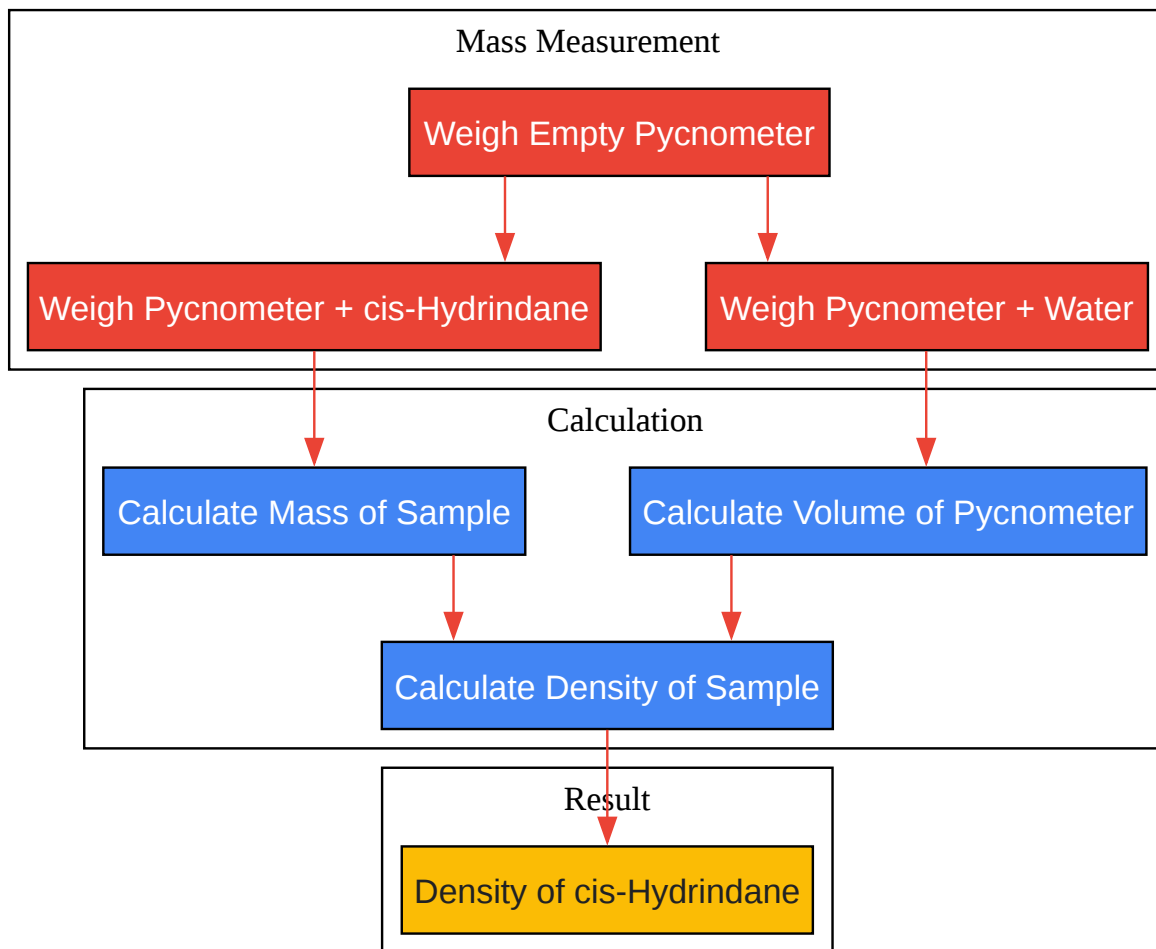
Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of the physical properties discussed.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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